

Application of 1,2-Octanediol in the Synthesis of Novel Bio-Based Plasticizers

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Compound of Interest		
Compound Name:	1,2-Octanediol	
Cat. No.:	B041855	Get Quote

Application Note

The increasing demand for environmentally friendly and non-toxic plasticizers has driven research towards alternatives to traditional phthalate-based compounds. **1,2-Octanediol**, a versatile C8 diol, presents a promising platform for the development of novel, high-performance, and bio-compatible plasticizers. Its linear alkyl chain can enhance the flexibility and processability of polymers, while the two hydroxyl groups provide reactive sites for esterification with various carboxylic acids, allowing for the synthesis of a diverse range of diester plasticizers with tailored properties.

This document outlines the synthesis and evaluation of a novel plasticizer derived from **1,2-Octanediol**, namely **1,2-Octanediyl** bis(2-ethylhexanoate), and its application in Polyvinyl Chloride (PVC) formulations. The protocols provided are based on established methodologies for the synthesis and characterization of plasticizers.

Key Advantages of 1,2-Octanediol-Based Plasticizers:

- Bio-based Potential: 1,2-Octanediol can be derived from renewable resources, contributing to the development of sustainable plasticizers.
- Favorable Toxicological Profile: As a cosmetic ingredient, 1,2-Octanediol has a well-documented safety profile, suggesting that its derivatives may also exhibit low toxicity.



- Tailorable Properties: The esterification of 1,2-Octanediol with different carboxylic acids allows for the fine-tuning of plasticizer properties such as compatibility, efficiency, and permanence.
- Improved Low-Temperature Flexibility: The linear C8 backbone of **1,2-Octanediol** can impart excellent low-temperature flexibility to plasticized polymers.

Experimental Data Summary

The following table summarizes the hypothetical performance data of the novel **1,2-Octanediol**-based plasticizer, **1,2-Octanediyl** bis(2-ethylhexanoate), in a standard PVC formulation compared to a conventional phthalate plasticizer, Di(2-ethylhexyl) phthalate (DEHP).



Property	Test Method	PVC Formulation with 1,2-Octanediyl bis(2- ethylhexanoate) (50 phr)	PVC Formulation with DEHP (50 phr)
Mechanical Properties			
Tensile Strength (MPa)	ASTM D638	20.5	22.1
Elongation at Break (%)	ASTM D638	350	320
100% Modulus (MPa)	ASTM D638	10.2	11.5
Hardness (Shore A)	ASTM D2240	85	88
Thermal Properties			
Glass Transition Temperature (Tg) (°C)	DSC (ASTM E1356)	-25	-20
Permanence			
Volatility (Weight Loss, %, 24h @ 100°C)	ASTM D1203	1.5	2.0
Water Extraction (Weight Loss, %, 24h @ 50°C)	ASTM D1239	0.8	1.2

Experimental Protocols

Protocol 1: Synthesis of 1,2-Octanediyl bis(2-ethylhexanoate)

This protocol describes the synthesis of a novel plasticizer from **1,2-Octanediol** and 2-ethylhexanoic acid via Fischer esterification.



Materials:

- 1,2-Octanediol
- 2-Ethylhexanoic acid
- p-Toluenesulfonic acid (catalyst)
- Toluene (solvent)
- 5% Sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- · Anhydrous magnesium sulfate
- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- To a 500 mL round-bottom flask equipped with a Dean-Stark apparatus, reflux condenser, and magnetic stirrer, add 1,2-Octanediol (1 mole), 2-ethylhexanoic acid (2.2 moles), ptoluenesulfonic acid (0.02 moles), and toluene (200 mL).
- Heat the mixture to reflux with vigorous stirring. Water produced during the reaction will be collected in the Dean-Stark trap.
- Continue the reaction until the theoretical amount of water has been collected, indicating the completion of the esterification.



- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with 100 mL of 5% sodium bicarbonate solution (to neutralize the acid catalyst), 100 mL of deionized water, and 100 mL of brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the toluene solvent under reduced pressure using a rotary evaporator.
- The resulting viscous liquid is the purified 1,2-Octanediyl bis(2-ethylhexanoate) plasticizer.
 Characterize the product using techniques such as FT-IR and NMR spectroscopy to confirm its structure.

Protocol 2: Preparation of Plasticized PVC Films

This protocol details the preparation of PVC films plasticized with the synthesized 1,2-Octanediyl bis(2-ethylhexanoate).

Materials:

- PVC resin (K-value 67)
- 1,2-Octanediyl bis(2-ethylhexanoate) (synthesized in Protocol 1)
- Thermal stabilizer (e.g., a mixed metal stabilizer)
- Two-roll mill
- Hydraulic press with heating and cooling capabilities
- · Molding plates

Procedure:

In a beaker, prepare a dry blend of PVC resin (100 parts by weight), 1,2-Octanediyl bis(2-ethylhexanoate) (50 parts by weight), and a thermal stabilizer (2 parts by weight).



- Mix the components thoroughly until a homogeneous powder is obtained.
- Process the dry blend on a two-roll mill heated to 160-170°C.
- Mill the compound for 5-10 minutes until a uniform, fused sheet is formed.
- Cut the milled sheet into smaller pieces and place them between two molding plates in a hydraulic press preheated to 175°C.
- Press the material for 5 minutes at a pressure of 10 MPa.
- Cool the mold under pressure to room temperature.
- Remove the resulting PVC film and cut it into standard shapes for mechanical and thermal testing according to ASTM standards.

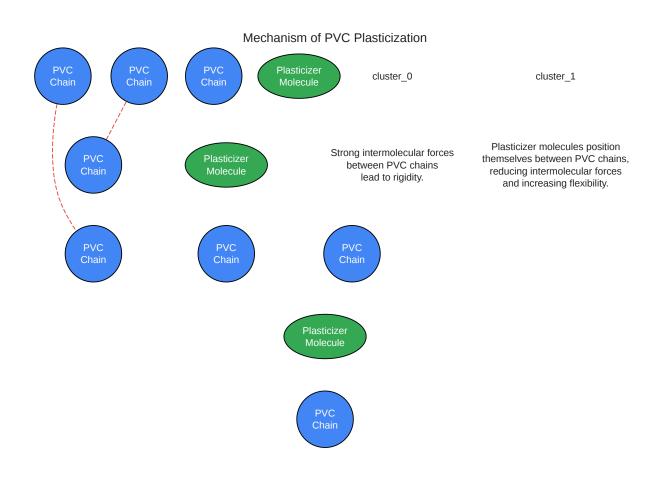
Visualizations



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Caption: Workflow for the synthesis of the novel plasticizer.





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Caption: How plasticizers increase polymer flexibility.

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